

A Technical Guide to the Discovery and Synthesis of Dimethylamine Borane

Author: BenchChem Technical Support Team. Date: December 2025

| Compound of Interest | | |
|----------------------|----------------------|-----------|
| Compound Name: | Dimethylamine borane | |
| Cat. No.: | B105535 | Get Quote |

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the discovery and synthesis of **dimethylamine borane** (DMAB), a versatile reducing agent with significant applications in organic synthesis and materials science. This document details the pivotal discovery of its stable form and presents various synthesis methodologies with specific experimental protocols.

Discovery of a Stable Amine-Borane Adduct

The history of **dimethylamine borane** is marked by a crucial distinction between an initially reported unstable form and the subsequently discovered stable crystalline solid. Early attempts to synthesize DMAB by reacting diborane with dimethylamine at very low temperatures (-45°C) yielded an unstable, colorless liquid with a melting point of approximately 11°C.[1][2] This compound readily evolved hydrogen and was susceptible to hydrolysis at room temperature.[1] [2]

A significant breakthrough was achieved by Schechter, Adams, and Huff, who developed a method to produce a stable, solid form of DMAB.[1][2] Their work, detailed in patents from the 1950s and 60s, revealed that reacting diborane with a stoichiometric excess of dimethylamine at a higher temperature range of 0°C to 50°C resulted in the formation of a stable, white crystalline solid with a melting point of about 36°C.[1][2] This stable form did not decompose when heated to 110°C and was significantly more resistant to hydrolysis.[1] This discovery was pivotal, as the enhanced stability of DMAB made it a practical and widely applicable reagent.

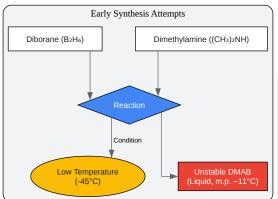


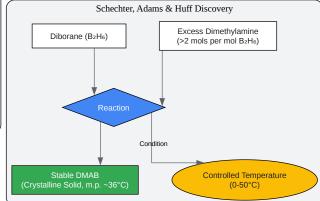




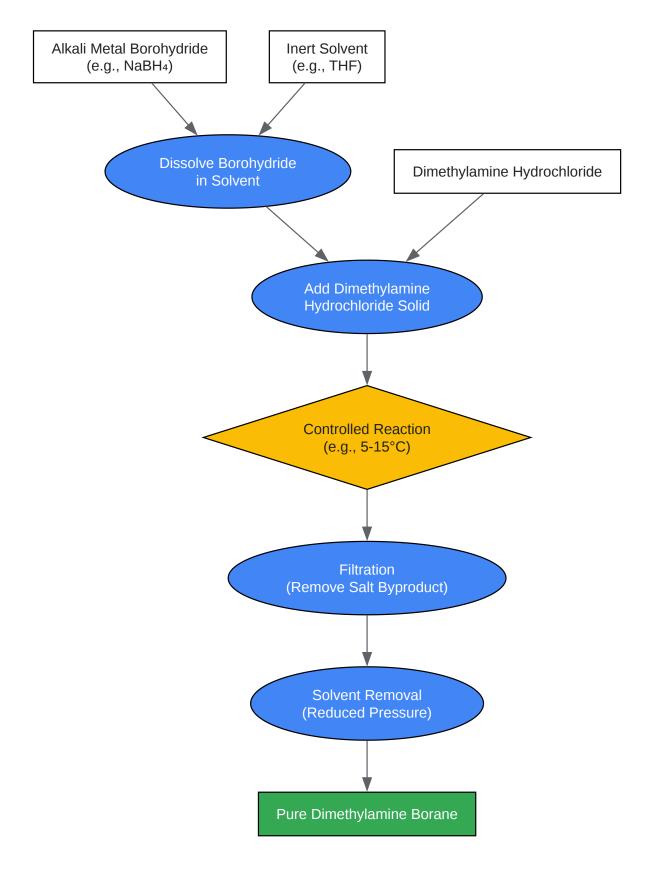
The following diagram illustrates the logical progression leading to the discovery of stable **dimethylamine borane**.











Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. US2938923A Preparation of dimethylamine borane Google Patents [patents.google.com]
- 2. US3122585A Production of dimethylamine-borane Google Patents [patents.google.com]
- To cite this document: BenchChem. [A Technical Guide to the Discovery and Synthesis of Dimethylamine Borane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105535#discovery-and-synthesis-of-dimethylamine-borane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Check Availability & Pricing



BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com